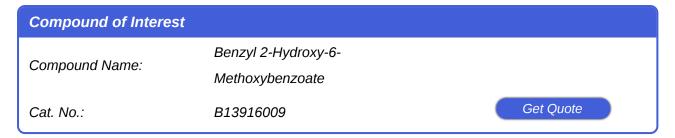




Benzyl 2-Hydroxy-6-Methoxybenzoate: A Technical Guide to Safe Handling and Properties

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **Benzyl 2-Hydroxy-6-Methoxybenzoate** (CAS No. 24474-71-3). The information is intended to support laboratory safety protocols and risk assessments in research and drug development settings.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for **Benzyl 2-Hydroxy-6-Methoxybenzoate**. It is important to note that while some physical properties have been calculated using computational methods, experimentally determined data is not always available.

Table 1: Physical and Chemical Properties



Property	Value	Source
Molecular Formula	C15H14O4	[1][2][3]
Molecular Weight	258.27 g/mol	[1][2]
Appearance	Solid	[1]
Normal Boiling Point (Calculated)	780.27 K	[2]
Normal Melting Point (Calculated)	530.28 K	[2]
LogP (Octanol/Water Partition Coefficient) (Calculated)	2.758	[2]
Water Solubility (log10ws) (Calculated)	-3.49	[2]
InChlKey	CGNJMCLXIMWKDY- UHFFFAOYSA-N	[2][3]

Table 2: Toxicological Profile



Endpoint	Classification/Value	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
Aquatic Toxicity (Acute)	Category 1 (Very toxic to aquatic life)	[1]
Aquatic Toxicity (Chronic)	Category 1 (Very toxic to aquatic life with long lasting effects)	[1]
Carcinogenicity	No component of this product present at a level equal to or greater than 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.	[1]

Hazard Identification and Classification

Benzyl 2-Hydroxy-6-Methoxybenzoate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H302: Harmful if swallowed.[1]
- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.[1]
- H411: Toxic to aquatic life with long lasting effects.

No signal word was available in some sources, while another listed "Warning".[1]

Experimental Protocols

Detailed, specific experimental protocols for the toxicological assessment of **Benzyl 2- Hydroxy-6-Methoxybenzoate** are not publicly available. The classifications provided are



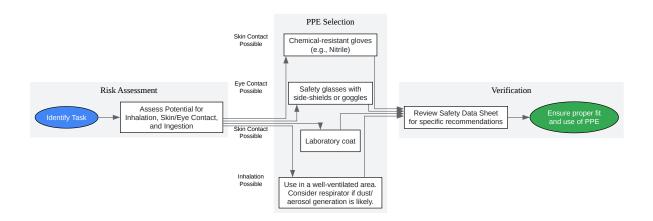
based on data submitted to regulatory bodies. Standard OECD (Organisation for Economic Cooperation and Development) guidelines are typically followed for such assessments. For example, acute oral toxicity is often determined using OECD Test Guideline 423.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to ensure personnel safety and minimize environmental release.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram outlines a general selection workflow.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.



Handling Procedures

- Avoid contact with skin and eyes.[1]
- Avoid formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Do not eat, drink or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.[1]
- Keep away from direct sunlight and sources of ignition.[1]
- Recommended storage temperatures: -20°C for powder or -80°C in solvent.[1][4]
- Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.[1]

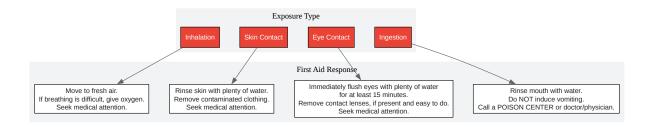
Emergency Procedures

In the event of an exposure or spill, follow these procedures.

First Aid Measures

The following diagram illustrates the recommended first aid response.





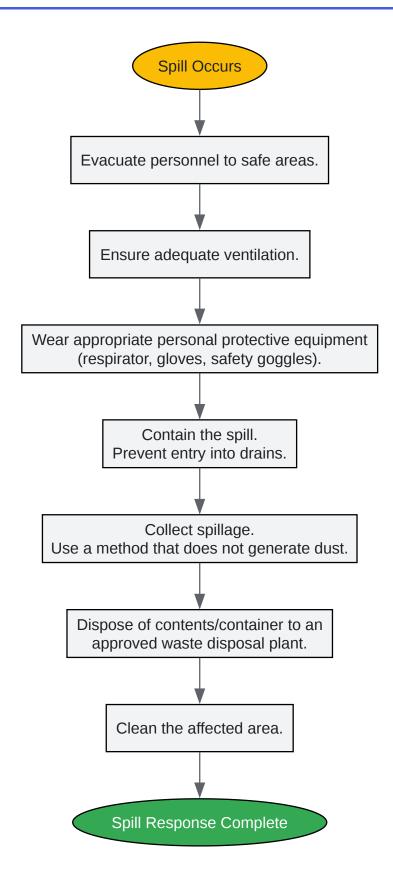
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Caption: First Aid Response to Exposure.

Spill Response

In case of a spill, adhere to the following workflow.





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Caption: Spill Response Workflow.



Disposal Considerations

Dispose of this product and its container at an approved waste disposal plant.[1] Do not let the product enter drains. Avoid release to the environment.[1]

Stability and Reactivity

- Reactivity: No data available.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.[1]
- Conditions to Avoid: No data available.[1]
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.[1]

This guide is intended for informational purposes and should not replace a thorough risk assessment and adherence to all applicable safety regulations. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.

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